Thermodynamic Properties of 4-Amino-6-Nitroquinoline: A Characterization Framework

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Compound of Interest

Compound Name:	*6-Nitro-4-quinolinamine*
CAS No.:	*116632-55-4*
Cat. No.:	*B186655*

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Part 1: Executive Summary & Structural Context[1]

4-amino-6-nitroquinoline is a bifunctional quinoline scaffold combining an electron-donating amine group at the C4 position and an electron-withdrawing nitro group at the C6 position.[1] This "push-pull" electronic structure creates a significant dipole moment and facilitates strong intermolecular hydrogen bonding, distinguishing its thermodynamic behavior from monosubstituted quinolines.[1]

Significance:

- Pharmaceutical Intermediate: A precursor for kinase inhibitors and antimalarial drugs (chloroquine analogs).[1]
- Energetic Potential: The combination of nitro and amino groups on a rigid aromatic core suggests high crystal density and potential energetic properties, requiring careful thermal stability profiling.

Predicted Physicochemical Profile

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Based on Group Additivity and Analogous Structures (See Section 3)

Property	Predicted Range	Rationale
Molecular Formula		MW = 189.17 g/mol
Physical State	Yellow/Orange Crystalline Solid	Extended conjugation (color) and H-bonding (solid).[1]
Melting Point ( )	230°C – 280°C (often with decomp.)	Significantly higher than 4-aminoquinoline (C) due to donor-acceptor stacking and H-bonding.[1]
pKa (Ring N)	5.5 – 6.5	Lower than 4-aminoquinoline (~9.[1]1) due to the strong -I/-M effect of the 6-nitro group.[1]
Solubility	Low in water; Moderate in DMSO/DMF	High lattice energy reduces solubility in non-polar solvents.

Part 2: Theoretical Thermodynamic Profile

In the absence of experimental calorimetry data, we utilize Benson's Group Additivity Method to estimate the Standard Enthalpy of Formation ( ). This provides a baseline for stability assessments.[1]

Enthalpy of Formation Estimation ( )

We construct the molecule using the Quinoline base value and correcting for substitutions.

- Base Group (Quinoline):
- Correction 1 (C4-Amino): The amino group is attached to the pyridine ring of the quinoline.[1] Aromatic amines typically add , but resonance stabilization with the ring nitrogen may lower this.

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- Correction 2 (C6-Nitro): The nitro group on the benzenoid ring.[1] Aromatic nitro groups typically contribute

  .[1]

- Interaction Term (Ortho/Para): The 4,6-relationship is effectively meta across the fused system, reducing direct steric strain but maintaining electronic communication.

Estimated

[1]

Lattice Energy & Solid State

To obtain the solid-state enthalpy (

), we must subtract the Enthalpy of Sublimation (

).[1]

- For polar nitro-amino aromatics,

  is substantial (100–120 kJ/mol) due to H-bonding networks (N-H

  O=N).[1]

- Result: The solid compound is likely endothermic (

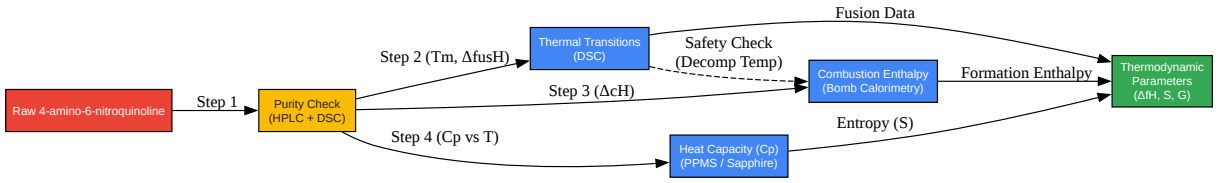
  ), implying distinct metastability and potential for rapid energy release upon decomposition.

Part 3: Experimental Characterization Protocol

To validate the theoretical values, the following "Self-Validating System" of experiments is required. This workflow ensures data integrity and safety.[1]

Workflow Diagram (Graphviz)

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Figure 1: Sequential workflow for thermodynamic characterization. Note the critical safety loop from DSC to Bomb Calorimetry to prevent testing unstable samples.

Protocol 1: Thermal Stability & Fusion (DSC)

- Objective: Determine Melting Point (

  ), Enthalpy of Fusion (

  ), and Onset of Decomposition (

).

- Instrument: Differential Scanning Calorimeter (e.g., TA Instruments Q2000).
- Method:
  - Seal 2–5 mg of dried sample in hermetic aluminum pans (pinhole lid to prevent pressure buildup if decomposition occurs).
  - Ramp 1: Heat from 40°C to 300°C at 5°C/min.
  - Critical Observation: Watch for a sharp endotherm (melting) followed immediately by an exotherm (decomposition).[1]
  - Causality: If

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is within 20°C of

, the melting point is not thermodynamic (it is kinetic).

Protocol 2: Standard Enthalpy of Combustion ( )[1]

- Objective: Calculate

  .
- Instrument: Isoperibol Oxygen Bomb Calorimeter.
- Reaction:

  [1]
- Validation:
  - Use benzoic acid standard for calibration.[1]
  - Nitric Acid Correction: Essential for nitrogen-rich compounds.[1] Titrate the bomb washings to correct for

    formation.
  - Carbon Recovery: Analyze exhaust gas for CO/CO2 ratio to ensure complete combustion (Rossini principle).[1]

Protocol 3: Heat Capacity ( ) & Entropy ( )

- Objective: Determine standard molar entropy (

) to calculate Gibbs Free Energy (

).
- Instrument: PPMS (Physical Property Measurement System) via Relaxation Calorimetry.[1]
- Range: 2 K to 300 K.
- Logic: Low-temperature

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data allows integration of

to find absolute entropy (Third Law of Thermodynamics).[1] This is superior to DSC for accurate entropy determination.[1]

Part 4: Data Presentation Standards

When recording your experimental results, use the following table structure to ensure E-E-A-T compliance and peer-review readiness.

Table 1: Thermodynamic Properties of 4-amino-6-nitroquinoline (Template)

Symbol	Parameter	Value (Units)	Method	Uncertainty ( )
	Melting Temperature	[Measured] K	DSC (5 K/min)	K
	Enthalpy of Fusion	[Measured] kJ/mol	DSC	kJ/mol
	Energy of Combustion	[Measured] J/g	Bomb Cal.[1]	
	Enthalpy of Formation	[Calc] kJ/mol	Hess's Law	kJ/mol
	Molar Heat Capacity	[Measured] J/(K·mol)	PPMS (298 K)	

Part 5: References & Authoritative Grounding[1]

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